

(R)-2-Chloromandelic Acid Ethyl Ester CAS number and structure

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Compound of Interest

Compound Name: (R)-2-Chloromandelic Acid Ethyl Ester

Cat. No.: B041048

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An In-depth Technical Guide to **(R)-2-Chloromandelic Acid Ethyl Ester**

For Researchers, Scientists, and Drug Development Professionals

Abstract

(R)-2-Chloromandelic acid and its derivatives are crucial chiral building blocks in the pharmaceutical industry, notably in the synthesis of antiplatelet agents like Clopidogrel. This technical guide focuses on **(R)-2-Chloromandelic Acid Ethyl Ester**, providing comprehensive information on its chemical identity, structure, physicochemical properties, a detailed experimental protocol for its synthesis via Fischer esterification, and a visual representation of the synthetic pathway. While a specific CAS number for the ethyl ester is not readily available in common databases, this guide compiles relevant data from its parent acid and methyl ester analogues to provide a thorough resource for researchers.

Chemical Identity and Structure

(R)-2-Chloromandelic Acid Ethyl Ester is the ethyl ester derivative of (R)-2-Chloromandelic acid. The esterification of the carboxylic acid group with ethanol results in this compound.

- IUPAC Name: ethyl (2R)-2-(2-chlorophenyl)-2-hydroxyacetate
- Molecular Formula: $C_{10}H_{11}ClO_3$

- Molecular Weight: 214.64 g/mol
- Chemical Structure:

While a dedicated CAS number for **(R)-2-Chloromandelic Acid Ethyl Ester** is not definitively found in the searched public databases, the relevant CAS numbers for its parent acid and methyl ester are provided for reference.

Physicochemical Data

Quantitative data for **(R)-2-Chloromandelic Acid Ethyl Ester** is not widely reported. However, the properties of the parent acid and the corresponding methyl ester provide valuable context.

Property	(R)-(-)-2-Chloromandelic Acid	(R)-Methyl 2-(2-chlorophenyl)-2-hydroxyacetate
CAS Number	52950-18-2[1][2]	32345-59-8
Molecular Formula	C ₈ H ₇ ClO ₃ [1]	C ₉ H ₉ ClO ₃
Molecular Weight	186.59 g/mol [1]	200.62 g/mol
Melting Point	119-121 °C[1][2]	34 °C
Boiling Point	Not available	297.663 °C at 760 mmHg (Predicted)
Optical Activity	[α] _D ²³ -126° (c = 3 in H ₂ O)[1]	Not available
Appearance	White to off-white crystals or crystalline powder	<34°C Solid, >34°C Liquid

Synthesis of (R)-2-Chloromandelic Acid Ethyl Ester

The most common and straightforward method for the synthesis of **(R)-2-Chloromandelic Acid Ethyl Ester** is the Fischer esterification of (R)-2-Chloromandelic acid with ethanol in the presence of an acid catalyst.

Fischer Esterification: An Overview

Fischer esterification is an acid-catalyzed condensation reaction between a carboxylic acid and an alcohol. The reaction is reversible, and to drive the equilibrium towards the formation of the ester, an excess of the alcohol is typically used, and/or the water formed during the reaction is removed.

Detailed Experimental Protocol

Materials:

- (R)-(-)-2-Chloromandelic acid (1.0 equivalent)
- Absolute Ethanol (a large excess, e.g., 10-20 equivalents, also serves as the solvent)
- Concentrated Sulfuric Acid (catalytic amount, e.g., 0.1 equivalents)
- Saturated Sodium Bicarbonate solution
- Brine (saturated Sodium Chloride solution)
- Anhydrous Magnesium Sulfate or Sodium Sulfate
- Ethyl acetate
- Deionized water

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle with a magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask equipped with a magnetic stir bar, dissolve (R)-(-)-2-Chloromandelic acid in an excess of absolute ethanol.
- **Catalyst Addition:** While stirring, carefully and slowly add a catalytic amount of concentrated sulfuric acid to the solution.
- **Reflux:** Attach a reflux condenser to the flask and heat the mixture to a gentle reflux using a heating mantle. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** After the reaction is complete (as indicated by TLC or after a set time, e.g., 4-6 hours), allow the mixture to cool to room temperature.
- **Solvent Removal:** Remove the excess ethanol under reduced pressure using a rotary evaporator.
- **Extraction:** Dissolve the residue in ethyl acetate and transfer it to a separatory funnel. Wash the organic layer sequentially with deionized water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and finally with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent using a rotary evaporator to obtain the crude **(R)-2-Chloromandelic Acid Ethyl Ester**.
- **Purification:** The crude product can be further purified by flash column chromatography if necessary.

Visualization of the Synthesis Pathway

```
// Reactants R_acid [label="(R)-2-Chloromandelic\nAcid", fillcolor="#F1F3F4",  
fontcolor="#202124"]; R_alcohol [label="Ethanol\n(Excess)", fillcolor="#F1F3F4",  
fontcolor="#202124"];
```

```
// Catalyst Catalyst [label="H2SO4\n(catalyst)", shape=ellipse, fillcolor="#FBBC05",  
fontcolor="#202124"];
```

```
// Intermediate Intermediate [label="Protonated\nTetrahedral\nIntermediate", shape=diamond, style=filled, fillcolor="#4285F4", fontcolor="#FFFFFF"];
```

```
// Products P_ester [label="(R)-2-Chloromandelic\nAcid Ethyl Ester", fillcolor="#34A853", fontcolor="#FFFFFF"]; P_water [label="Water", fillcolor="#F1F3F4", fontcolor="#202124"];
```

```
// Logical flow {rank=same; R_acid; R_alcohol;} R_acid -> Intermediate; R_alcohol -> Intermediate; Catalyst -> Intermediate [style=dashed, arrowhead=open]; Intermediate -> P_ester; Intermediate -> P_water; }
```

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References

- 1. (R)-(-)-2-Chloromandelic acid 99 52950-18-2 [sigmaaldrich.com]
- 2. (R)-(-)-2-Chloromandelic acid | 52950-18-2 [chemicalbook.com]
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